

Application Note: Fabricating Inverted p-i-n Perovskite Cells with DBAI Interface

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Compound of Interest

Compound Name: *Dibutylamine hydroiodide*

CAS No.: 79886-80-9

Cat. No.: B11761380

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Executive Summary

The inverted p-i-n device architecture (ITO/HTL/Perovskite/ETL/Metal) offers superior operational stability and negligible hysteresis compared to conventional n-i-p structures. However, the interface between the perovskite and the Electron Transport Layer (ETL, typically PCBM/C60) is a critical site for non-radiative recombination and moisture ingress.

Incorporating Dibutylammonium Iodide (DBAI) as an interfacial passivation layer addresses these failure modes. Unlike primary amines (e.g., BAI), the secondary amine structure of DBAI introduces unique steric hindrance that modulates the formation of low-dimensional (2D) perovskite phases, effectively capping the 3D bulk with a hydrophobic, defect-free lattice.

Mechanistic Insight

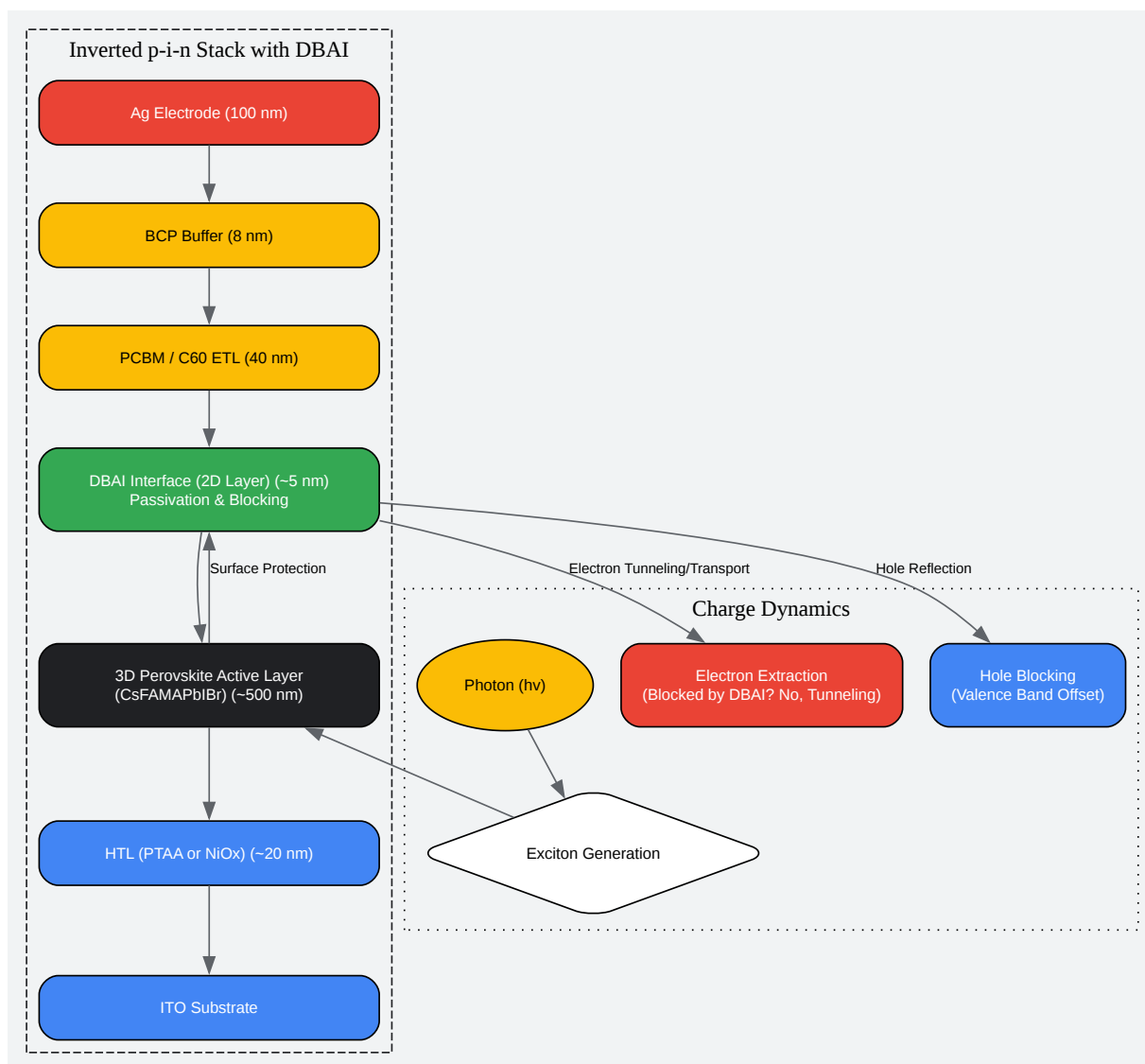
The DBAI treatment functions via a chemical reaction with the excess or the perovskite surface stoichiometry.

The Passivation Mechanism

When DBAI solution is spin-coated onto the 3D perovskite surface, it reacts to form a 2D perovskite layer (Ruddlesden-Popper or Dion-Jacobson phase depending on stoichiometry).

- Defect Healing: The ammonium headgroups fills iodide vacancies () and coordinates with under-coordinated clusters.
- Energy Alignment: The wider bandgap of the 2D layer creates a graded heterojunction, blocking electron back-scattering while facilitating hole blocking at the cathode interface.
- Moisture Barrier: The hydrophobic butyl chains of the secondary amine repel water molecules, enhancing environmental stability.

Device Architecture & Charge Flow



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Caption: Schematic of the inverted p-i-n stack illustrating the strategic placement of the DBAI 2D layer between the 3D perovskite and the ETL.

Experimental Protocol

Materials & Reagents

- Perovskite Precursor:

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(High purity >99.99%).

- Passivator: Dibutylammonium Iodide (DBAI) (>99.5%, anhydrous).
- Solvents: DMF, DMSO (Anhydrous); Isopropanol (IPA) (Anhydrous, for DBAI).
- HTL/ETL: PTAA (or NiOx), PCBM (or C60), BCP.

Protocol Workflow

Step 1: Substrate Preparation & HTL Deposition

- Cleaning: Sonicate ITO glass in detergent, deionized water, acetone, and IPA (15 min each).
- Activation: UV-Ozone treat for 15 min.
- HTL (PTAA): Spin-coat PTAA (2 mg/mL in toluene) at 5000 rpm for 30s. Anneal at 100°C for 10 min.

Step 2: 3D Perovskite Deposition

- Precursor: Prepare

(1.5 M in DMF:DMSO 4:1).

- Deposition: Static dispense inside

glovebox.

- Step 1: 1000 rpm for 10s.
- Step 2: 4000 rpm for 30s.
- Antisolvent: Drop 150 μ L Chlorobenzene (CB) at 20s remaining in Step 2.
- Annealing: 100°C for 30-60 min (Black phase formation). Cool to room temperature.

Step 3: DBAI Interfacial Treatment (CRITICAL STEP)

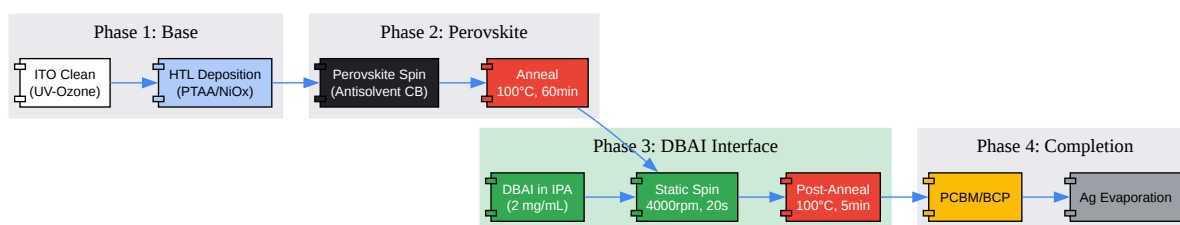
Rationale: The DBAI is applied after the perovskite is crystallized but before the ETL.

- Solution Prep: Dissolve DBAI in anhydrous Isopropanol (IPA).
 - Standard Concentration: 2 mg/mL (Optimization window: 1–5 mg/mL).
 - Note: Ensure complete dissolution; sonicate if necessary.
- Application (Dynamic vs. Static):
 - Recommendation: Static Dispense ensures uniform surface coverage before centrifugal force thins the film.
 - Dispense 50 μ L of DBAI solution onto the perovskite film.
 - Wait 5 seconds (allows surface reaction/penetration).
 - Spin at 4000 rpm for 20 seconds.
- Annealing:
 - Place immediately on a hotplate at 100°C for 5 minutes.
 - Visual Check: The film should remain black and shiny. A slight glossy sheen indicates successful 2D layer formation. If it turns yellow, the concentration was too high (excessive 2D phase degradation).

Step 4: ETL & Top Contact

- ETL (PCBM): Spin-coat PCBM (20 mg/mL in CB) at 2000 rpm for 30s.
- Buffer (BCP): Spin-coat BCP (0.5 mg/mL in IPA) at 4000 rpm for 30s.
- Electrode: Thermally evaporate Ag (100 nm) under high vacuum (Torr).

Process Flow Diagram



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Caption: Step-by-step fabrication workflow emphasizing the DBAI post-treatment stage.

Characterization & Validation

To ensure the DBAI interface has been successfully formed and is functional, the following validation steps are required.

Quantitative Metrics (Expected Data)

Characterization	Metric	Control (No DBAI)	Target (With DBAI)	Interpretation
Contact Angle	Water Droplet ()	45° - 60°	> 85°	Hydrophobic alkyl chains are present on surface.
PL Spectroscopy	Lifetime ()	~100 - 300 ns	> 800 ns	Suppression of non-radiative surface defects.
XRD	Low Angle Peak ()	None	~5° - 7°	Signature of 2D (n=1 or n=2) perovskite phase.
J-V Curves	(V)	1.05 V	> 1.15 V	Reduced interfacial recombination losses.
Stability	(Humidity)	200 hours	> 1000 hours	Enhanced moisture resistance.

Troubleshooting Guide

- Issue: S-shaped J-V Curves (Fill Factor Loss)
 - Cause: DBAI layer is too thick, creating a transport barrier.
 - Fix: Reduce concentration to 1 mg/mL or increase spin speed to 5000 rpm.
- Issue: No improvement in
 - Cause: Incomplete coverage or DBAI washed off.
 - Fix: Use Static dispense method; ensure IPA is anhydrous to prevent dissolving the underlying perovskite.

- Issue: White Haze on Film
 - Cause: Excess unreacted DBAI or degradation.
 - Fix: Reduce annealing time; verify DBAI purity.

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